

# Direct Orange 102: A Technical Overview of a Diazo Dye

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## Compound of Interest

Compound Name: C.I. Direct orange 102

Cat. No.: B1607268

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For Researchers, Scientists, and Drug Development Professionals

Direct Orange 102, identified by the Colour Index number 29156 and CAS number 6598-63-6, is a synthetic dye belonging to the double azo class of compounds.[1] Primarily utilized in the textile and paper industries for its vibrant orange hue and effective dyeing of cellulose-based materials, its application within biological and pharmaceutical research is not well-documented in peer-reviewed literature.[2][3][4] This technical guide provides a comprehensive summary of the known chemical and physical properties of Direct Orange 102, alongside a discussion of its manufacturing and industrial applications.

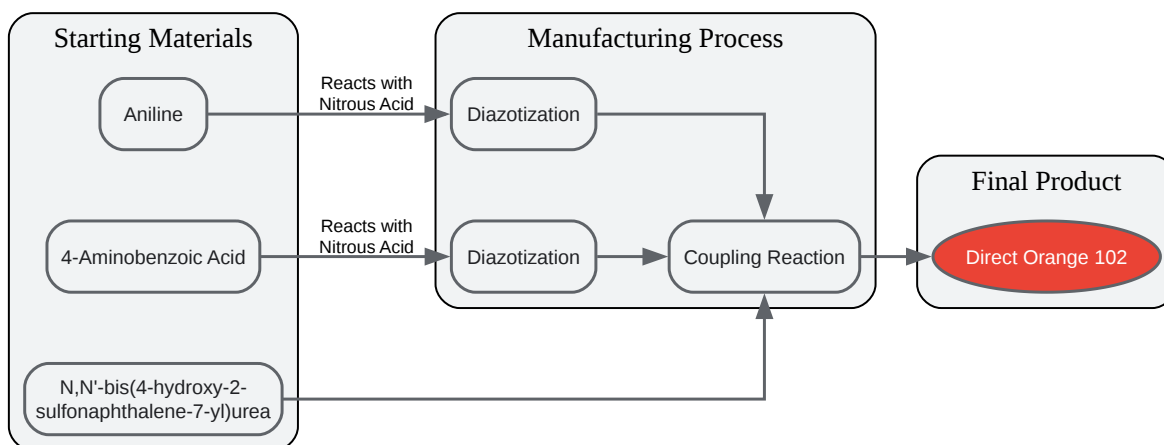
## Chemical and Physical Properties

Direct Orange 102 is a water-soluble anionic dye.[3] Its chemical structure is characterized by the presence of two azo groups ( $-N=N-$ ), which are responsible for its color. The compound is typically supplied as a bright red to orange powder.[4]

Property	Value	Reference
Molecular Weight	822.67 g/mol	[1][2][5]
Molecular Formula	C34H21N6Na3O11S2	[1][2][5]
Synonyms	Direct Orange WS, Direct Orange 6R, Pergasol Orange 6R	[2]
Solubility	Soluble in water	[3]

## Synthesis and Manufacturing

The synthesis of Direct Orange 102 involves a diazo coupling reaction. The manufacturing process entails the respective diazotization of aniline and 4-aminobenzoic acid, which are then coupled with N,N'-bis(4-hydroxy-2-sulfonaphthalene-7-yl)urea.[1]



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A simplified workflow for the synthesis of Direct Orange 102.

## Industrial Applications

The primary application of Direct Orange 102 is as a direct dye for materials with a high cellulose content. Its substantivity for cellulose fibers makes it effective for dyeing cotton, paper, and leather.<sup>[2][3]</sup> The dye is valued for its good leveling properties, which ensures a uniform color distribution on the substrate.<sup>[1][4]</sup>

## Biological Activity and Toxicological Profile

While one commercial supplier notes that Direct Orange 102 has shown to have antiviral activity and may be used in the diagnosis of viral infections like hepatitis and herpes zoster, there is a notable absence of peer-reviewed scientific literature to substantiate these claims or to detail any specific mechanisms of action.<sup>[6]</sup>

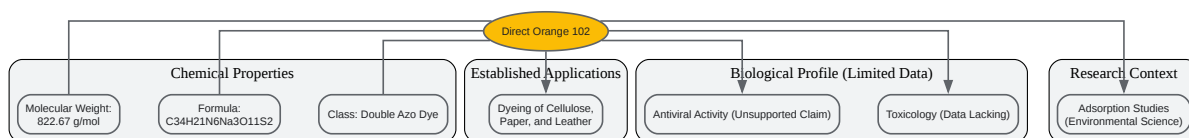
Detailed toxicological studies specifically on Direct Orange 102 are not readily available in the public domain. However, as an azo dye, general toxicological considerations for this class of compounds may be relevant. Azo dyes have been studied for their potential to be metabolized by reductive cleavage of the azo bond, which can lead to the formation of aromatic amines. The toxicity of these metabolites can vary.

## Research Applications and Future Directions

Currently, the documented research applications for Direct Orange 102 are limited. One study was identified that investigated its adsorption from aqueous solutions using activated carbon, which is relevant to environmental remediation rather than the life sciences. The lack of published data on the biological effects of Direct Orange 102 presents an open area for investigation. Future research could aim to:

- Validate the anecdotal claims of antiviral activity through standardized in vitro and in vivo assays.
- Elucidate the mechanism of action for any observed biological effects.
- Conduct comprehensive toxicological and pharmacokinetic studies to assess its safety profile.

Without such foundational research, the potential of Direct Orange 102 in drug development and other life science applications remains speculative.



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Logical relationship of known information about Direct Orange 102.

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